

Application Note and Protocol: Preparation of Zelavespib Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zelavespib (also known as PU-H71) is a potent and selective inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone crucial for the stability and function of numerous client proteins involved in cell growth, survival, and signaling.[1][2] By inhibiting Hsp90, **Zelavespib** promotes the degradation of these oncoproteins, making it a compound of significant interest in oncology research.[2] Accurate and consistent preparation of stock solutions is the first critical step for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Zelavespib** stock solutions using Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Zelavespib** relevant to the preparation of a stock solution.



Property	Value	Citations
Molecular Formula	C18H21IN6O2S	[1][2][3]
Molecular Weight (MW)	512.37 g/mol	[1][2][3]
Appearance	White to off-white solid	[3]
Solubility in DMSO	≥ 100 mg/mL (equivalent to ~195.17 mM)	[1][3][4]
Storage (Powder)	3 years at -20°C; 2 years at 4°C	[3][4]
Storage (DMSO Solution)	6 months at -80°C; 1 month at -20°C	[3][4][5]

Note: The molecular weight can vary for different salt or hydrate forms.[6][7] Always refer to the Certificate of Analysis (CoA) for the batch-specific molecular weight.

Experimental Protocol: Preparation of a 50 mM Zelavespib Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM stock solution of **Zelavespib** in DMSO. Adjustments can be made to the calculations for different desired concentrations or volumes.

Materials

- **Zelavespib** powder (purity >98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- · Calibrated analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL) or amber glass vials
- · Pipettes and sterile pipette tips
- Vortex mixer



• (Optional) Sonicator water bath

Safety Precautions

- Conduct all procedures in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Zelavespib** and DMSO before handling.

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular Weight (g/mol) / 1000

Example calculation for 1 mL of a 50 mM stock solution:

- Mass (mg) = 50 mM × 1 mL × 512.37 g/mol / 1000
- Mass (mg) = 25.62 mg

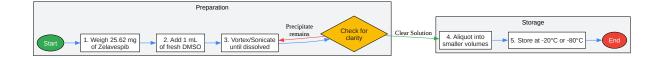
Step-by-Step Procedure

- Aliquot Zelavespib: Carefully weigh out 25.62 mg of Zelavespib powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Add Solvent: Add 1 mL of high-purity DMSO to the tube containing the Zelavespib powder. It
 is crucial to use fresh, anhydrous DMSO as it is hygroscopic, and absorbed moisture can
 reduce the solubility of the compound.[1][3]
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained.
- Aid Dissolution (if necessary): If the compound does not dissolve completely, brief sonication
 in a water bath can be used to facilitate dissolution.[5] Gentle warming may also be applied if
 necessary, but care should be taken to avoid degradation.



- Storage: Once fully dissolved, the stock solution is ready for use. For storage, it is highly
 recommended to create smaller working aliquots to avoid repeated freeze-thaw cycles,
 which can degrade the compound.[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration (50 mM), solvent (DMSO), and preparation date. Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[3][4][5]

Visualizations Experimental Workflow Diagram

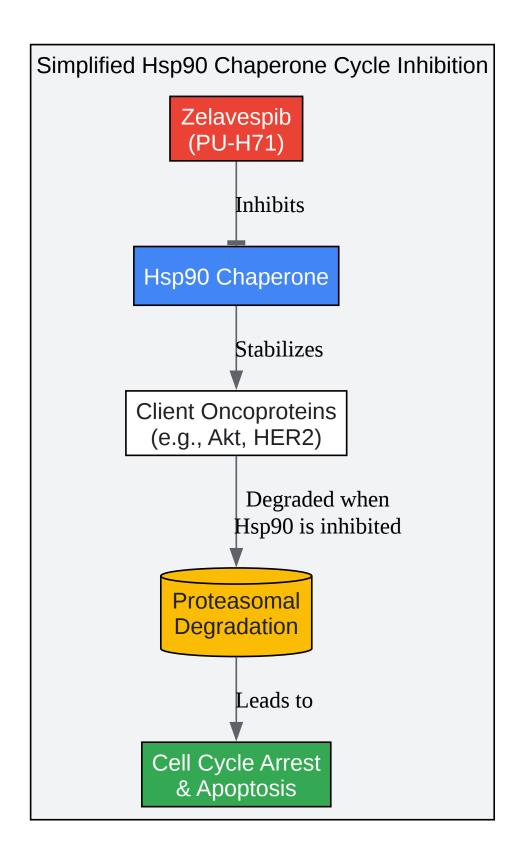


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Caption: Workflow for preparing a **Zelavespib** stock solution in DMSO.

Hsp90 Inhibition Pathway





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Caption: Zelavespib inhibits Hsp90, leading to degradation of client proteins.



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